

In-Depth Technical Guide: Amberlite™ SR1L Na

Total Exchange Capacity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Amberlite SR1L NA**

Cat. No.: **B1592796**

[Get Quote](#)

This technical guide provides a comprehensive overview of the total exchange capacity and other core properties of Amberlite™ SR1L Na, a strong acid cation exchange resin. Designed for researchers, scientists, and drug development professionals, this document details the resin's specifications, an experimental protocol for capacity determination, and a visual representation of its application in a typical water softening process.

Core Properties and Quantitative Data

Amberlite™ SR1L Na is a gel-type, sulfonated polystyrene strong acid cation exchange resin. Its primary application is in water softening, where it demonstrates excellent physical, chemical, and thermal stability, favorable ion exchange kinetics, and a high exchange capacity.^[1] The quantitative specifications of Amberlite™ SR1L Na are summarized in the tables below, compiled from manufacturer data sheets.^{[1][2]}

Table 1: Physical and Chemical Properties

Property	Value
Matrix	Gel, Styrene-divinylbenzene copolymer
Functional Group	Sulfonic Acid
Physical Form	Amber, translucent spherical beads
Ionic Form as Shipped	Na ⁺
Total Exchange Capacity	≥ 1.9 eq/L
Water Retention Capacity	41 - 49%
Shipping Weight	808 g/L

Table 2: Particle Size Distribution

Particle Size	Specification
Particle Diameter	600 - 800 μm
< 300 μm	≤ 2.0%
> 1180 μm	≤ 2.0%

Experimental Protocol: Determination of Total Exchange Capacity

The total exchange capacity of a cation exchange resin is a measure of the total number of exchangeable hydrogen ions.^[3] The following is a detailed methodology for determining the total exchange capacity of Amberlite™ SR1L Na, adapted from standardized test methods such as ASTM D2187.^{[3][4][5]}

Resin Pre-treatment (Conversion to Hydrogen Form)

- Objective: To ensure all exchange sites are in a known ionic form (H⁺) for accurate capacity measurement.^[3]
- Procedure:

- A known volume of Amberlite™ SR1L Na resin is placed in a chromatography column.
- The resin is backwashed with deionized water to remove any fine particles and to classify the beads.
- A solution of a strong acid, typically 1 M Hydrochloric Acid (HCl), is passed through the resin bed. This is done to replace the sodium ions (Na⁺) on the resin with hydrogen ions (H⁺).
- The resin is then rinsed with deionized water until the effluent is neutral (pH ~7.0) to remove any excess acid.

Elution of Hydrogen Ions

- Objective: To replace the hydrogen ions on the resin with a known cation and collect the displaced hydrogen ions for titration.
- Procedure:
 - A solution of a neutral salt with a high concentration, such as 1 M Sodium Chloride (NaCl), is passed through the pre-treated resin bed.
 - The sodium ions (Na⁺) in the solution will exchange with the hydrogen ions (H⁺) on the resin. The reaction is as follows: Resin-H⁺ + Na⁺ → Resin-Na⁺ + H⁺.
 - The entire effluent containing the displaced hydrogen ions is collected in a volumetric flask.

Titration of Eluted Hydrogen Ions

- Objective: To quantify the amount of hydrogen ions eluted from the resin, which is equivalent to the total exchange capacity.
- Procedure:
 - An aliquot of the collected effluent is taken.
 - A few drops of a suitable indicator, such as phenolphthalein, are added to the aliquot.

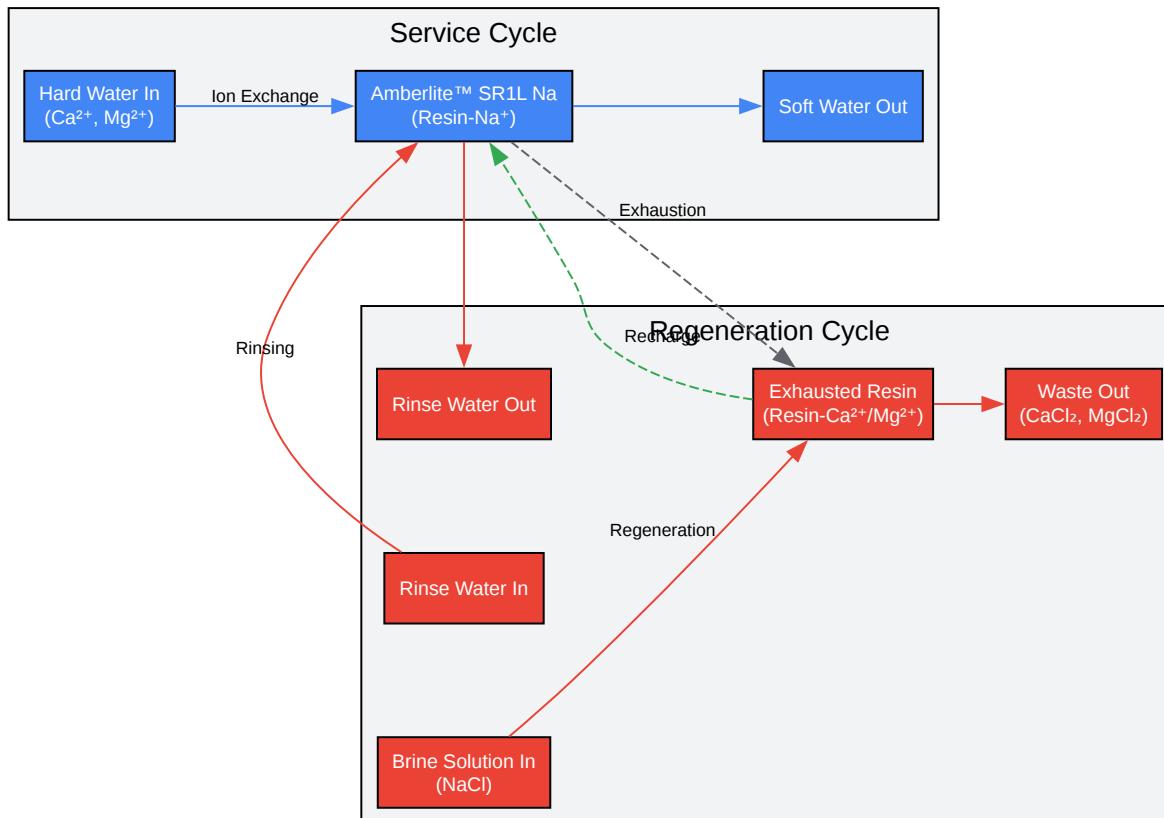
- The solution is then titrated with a standardized solution of a strong base, typically 0.1 M Sodium Hydroxide (NaOH), until the endpoint is reached (a persistent pink color in the case of phenolphthalein).
- The volume of NaOH used is recorded.

Calculation of Total Exchange Capacity

- Objective: To calculate the total exchange capacity in equivalents per liter (eq/L) of resin.
- Formula: Total Exchange Capacity (eq/L) = $(V_{NaOH} \times C_{NaOH}) / V_{resin}$ Where:
 - V_{NaOH} = Volume of NaOH solution used for titration (in Liters)
 - C_{NaOH} = Concentration of the standardized NaOH solution (in eq/L)
 - V_{resin} = Volume of the resin sample used (in Liters)

Mandatory Visualization: Logical Workflow

The following diagram illustrates the logical workflow of a typical water softening process using Amberlite™ SR1L Na, including the service and regeneration cycles.



[Click to download full resolution via product page](#)

Caption: Water Softening and Regeneration Cycle.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dupontdenemours.fr [dupontdenemours.fr]
- 2. dupont.com [dupont.com]
- 3. store.astm.org [store.astm.org]
- 4. ASTM D2187-17 - Standard Test Methods and Practices for Evaluating Physical and Chemical Properties of Particulate Ion-Exchange Resins [webstore.ansi.org]
- 5. file.yizimg.com [file.yizimg.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Amberlite™ SR1L Na Total Exchange Capacity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592796#total-exchange-capacity-of-amberlite-sr1l-na]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com